

Sudan Black B: A Comprehensive Technical Guide to its Staining Mechanism and Applications

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Compound of Interest

Compound Name: Sudan Black B

Cat. No.: B1668938

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Introduction

Sudan Black B (SBB) is a non-ionic, lipophilic diazo dye belonging to the lysochrome group of stains.^{[1][2]} It is a vital tool in histology, cytology, and pathology for the visualization of a wide range of lipids, including neutral fats, phospholipids, and sterols.^{[1][3][4]} Its ability to stain intracellular lipid droplets, myelin sheaths, and granules within various cell types makes it an indispensable technique in numerous research and diagnostic applications. This guide delves into the core principles of the **Sudan Black B** staining mechanism, provides detailed experimental protocols, and presents quantitative data to facilitate its effective use in a laboratory setting.

Core Principle of Staining Mechanism

The staining mechanism of **Sudan Black B** is primarily a physical process based on its differential solubility. SBB is highly soluble in lipids and fat solvents but has low solubility in more polar solvents like alcohols. When a tissue section is incubated with a saturated solution of SBB in a solvent such as ethanol or propylene glycol, the dye molecules partition from the solvent into the lipid-rich structures within the tissue. This is because the dye has a greater affinity for the lipids than for the solvent it is dissolved in. This selective dissolution and

accumulation of the dye in lipids result in a distinct blue-black to black coloration of the targeted structures.

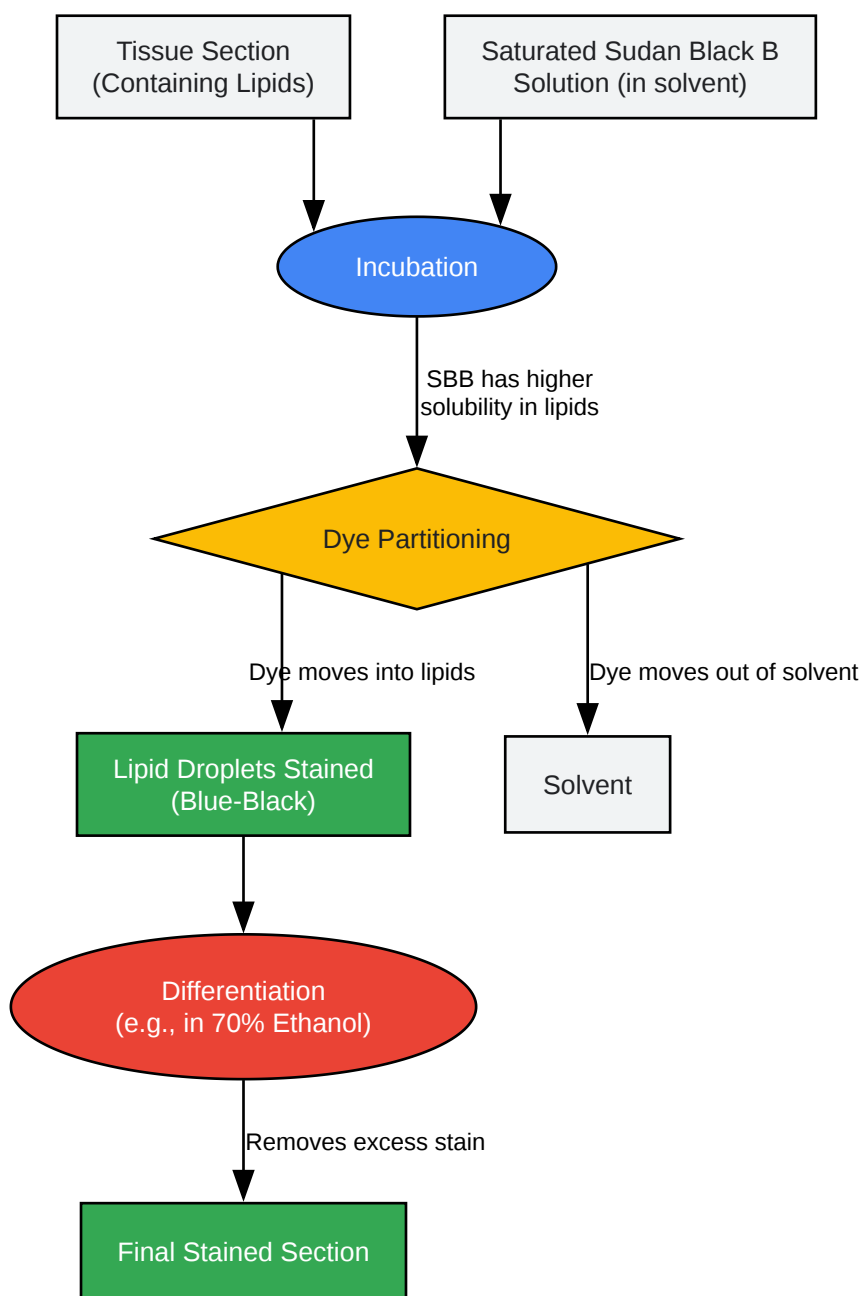
While the primary mechanism is physical, some evidence suggests that **Sudan Black B**, being a slightly basic dye, can also form weak bonds with acidic groups in compound lipids, such as phospholipids.

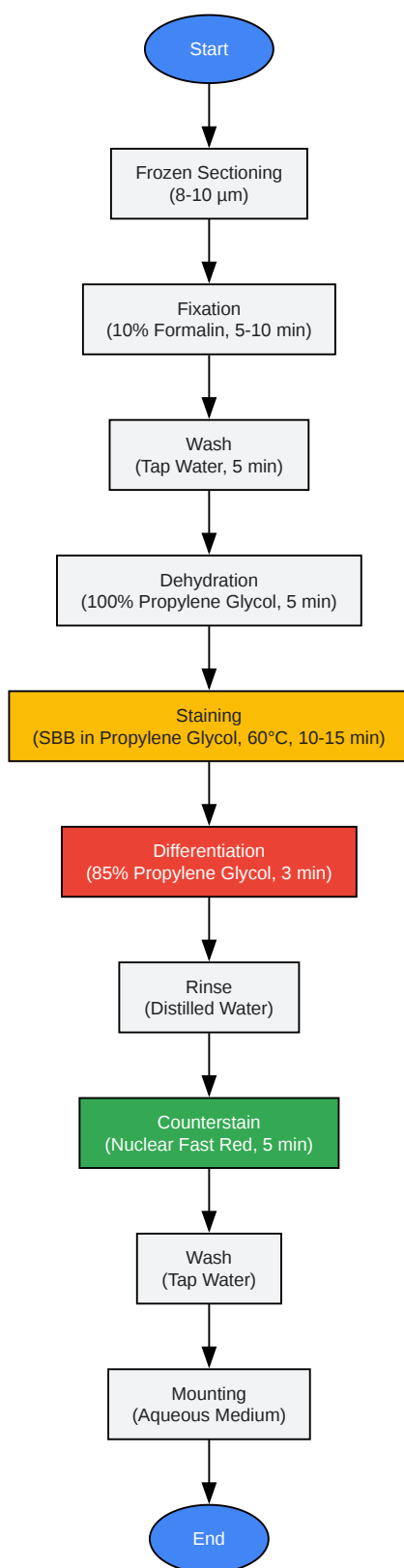
Physicochemical Properties of Sudan Black B

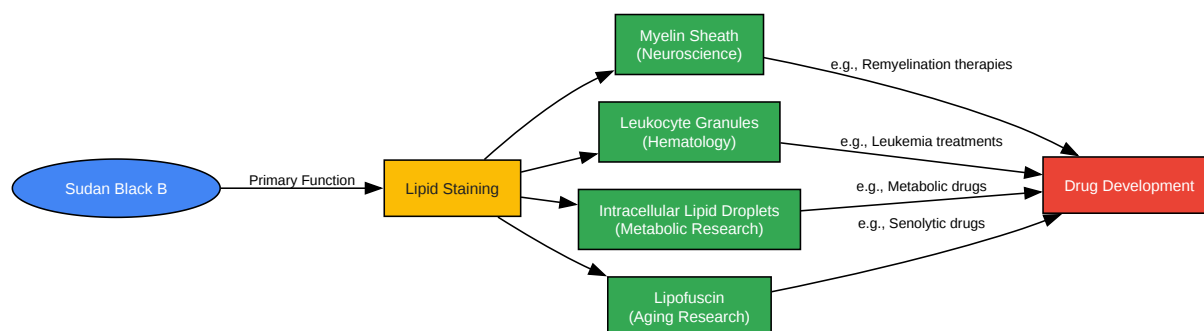
A clear understanding of the physicochemical properties of **Sudan Black B** is crucial for its optimal use.

Property	Value	References
Chemical Formula	C ₂₉ H ₂₄ N ₆	
Molecular Weight	456.54 g/mol	
C.I. Number	26150	
Appearance	Dark brown to black powder	
Melting Point	120-124 °C	
Maximum Absorption (λ _{max})	596-605 nm	
Solubility		
Water	Insoluble	
Ethanol	Slightly soluble	
Acetone	Soluble	
Toluene	Soluble	
Oils and Fats	Soluble	

Staining Mechanism Workflow







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